

2-Amino-N-tert-butylbenzamide molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-N-tert-butylbenzamide

Cat. No.: B074491

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An In-depth Technical Guide on 2-Amino-N-tert-butylbenzamide

This document provides a concise summary of the core molecular properties of **2-Amino-N-tert-butylbenzamide**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular characteristics of **2-Amino-N-tert-butylbenzamide** are summarized below. This data is essential for a variety of applications, including stoichiometry in chemical reactions, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₁₁ H ₁₆ N ₂ O
Molecular Weight	192.26 g/mol [1] [2]
Monoisotopic Mass	192.126263138 Da

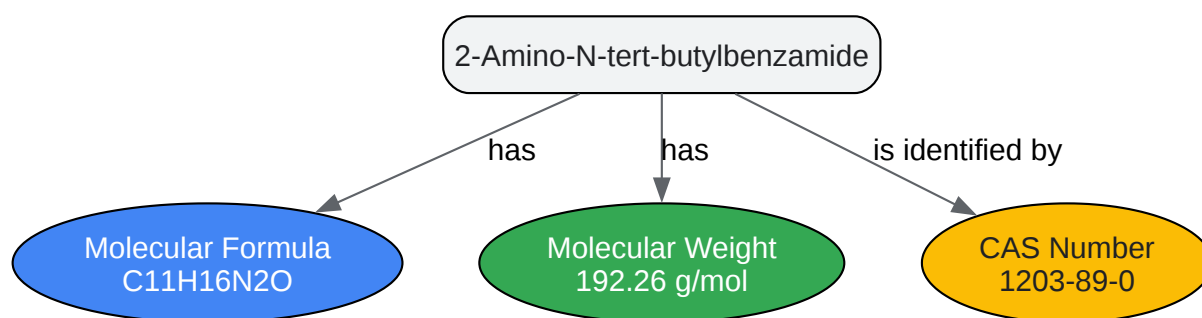
Physicochemical Properties

Additional physicochemical data provides further insight into the compound's behavior.

Property	Value
Melting Point	124-125°C[2]
Boiling Point (Predicted)	359.6 ± 25.0 °C[2]
Density (Predicted)	1.058 ± 0.06 g/cm³[2]
CAS Registry Number	1203-89-0[3]

Compound Identification and Structure

The following diagram illustrates the logical relationship between the compound's name and its fundamental properties.



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Caption: Relationship between **2-Amino-N-tert-butylbenzamide** and its key identifiers.

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References

- 1. 2-Amino-N-t-butylbenzamide (CAS 1203-89-0) - Chemical & Physical Properties by Cheméo [chemeo.com]

- 2. 1203-89-0 CAS MSDS (2-AMINO-N-TERT-BUTYLBENZAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 2-Amino-N-t-butylbenzamide [webbook.nist.gov]
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Email: info@benchchem.com